

# Technical Guide: Physicochemical and Safety Data of CAS 852180-70-2

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## Compound of Interest

**Compound Name:** [3-(5-Methyl-1,2,4-oxadiazol-3-yl)phenyl]methanol

**Cat. No.:** B1310983

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For the attention of: Researchers, Scientists, and Drug Development Professionals

**Disclaimer:** This document summarizes the publicly available information for the chemical compound with CAS number 852180-70-2. A significant portion of the initial search results for this CAS number were confounded with data for GSK2334470 (CAS 1227911-45-6), a structurally distinct molecule. This guide pertains only to the information available for CAS 852180-70-2. Data for this compound is limited, and a comprehensive technical whitepaper with detailed experimental protocols and signaling pathways, as initially requested, cannot be fully generated based on the available information.

## Chemical Identity and Properties

The compound identified by CAS number 852180-70-2 is **[3-(5-Methyl-1,2,4-oxadiazol-3-yl)phenyl]methanol**. It is a heteroaromatic compound.[\[1\]](#)[\[2\]](#)

Identifier	Value	Reference
CAS Number	852180-70-2	[3]
Chemical Name	[3-(5-Methyl-1,2,4-oxadiazol-3-yl)phenyl]methanol	[1][3]
Molecular Formula	C10H10N2O2	[3]
Molecular Weight	190.20 g/mol	[3]
Purity	≥95% (As offered by commercial suppliers)	[3]

## Safety Data

Comprehensive, experimentally-derived safety data for CAS 852180-70-2 is not readily available in the public domain. The information provided by chemical suppliers is general and lacks specific details. The following is a summary of general safety precautions that should be taken when handling this or any other research chemical of unknown toxicity.

Safety Consideration	General Recommendations
First Aid Measures	If inhaled: Move person into fresh air. If not breathing, give artificial respiration. <a href="#">[4]</a> In case of skin contact: Wash off with soap and plenty of water. <a href="#">[4]</a> In case of eye contact: Flush eyes with water as a precaution. <a href="#">[4]</a> If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. <a href="#">[4]</a>
Fire-Fighting Measures	Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide. Wear self-contained breathing apparatus for firefighting if necessary. <a href="#">[4]</a>
Handling and Storage	Handling: Avoid dust formation. Avoid breathing vapours, mist or gas. Provide appropriate exhaust ventilation at places where dust is formed. <a href="#">[4]</a> Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up. <a href="#">[5]</a> <a href="#">[6]</a>
Personal Protective Equipment	Eye/Face Protection: Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). Skin Protection: Handle with gloves. Gloves must be inspected prior to use. <a href="#">[4]</a> Respiratory Protection: Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks. <a href="#">[4]</a>

Note: The toxicological properties of this compound have not been thoroughly investigated.[\[4\]](#) Standard laboratory safety protocols should be strictly followed.

## Experimental Data and Protocols

There is a notable absence of published, detailed experimental protocols for CAS 852180-70-2 in the public domain. While the compound is available from commercial suppliers, its biological

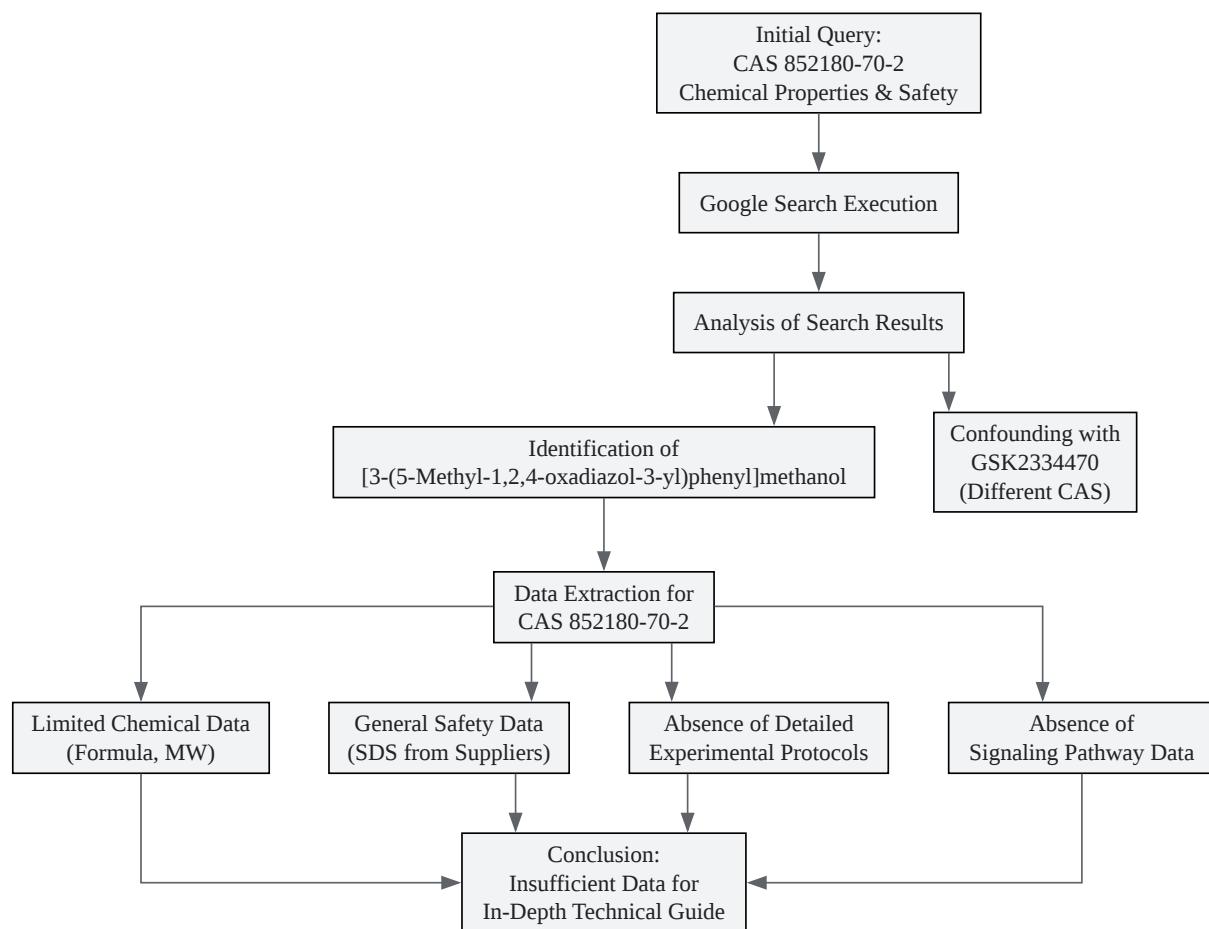
activity and mechanism of action have not been characterized in the provided search results.

## Signaling Pathways and Mechanism of Action

No information regarding the signaling pathways or mechanism of action for CAS 852180-70-2 was found. Therefore, the creation of diagrams for signaling pathways is not possible.

## Logical Workflow for Information Scarcity

The following diagram illustrates the workflow that led to the conclusion of limited data availability for CAS 852180-70-2.

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Caption: Workflow illustrating the process of data inquiry and the resulting conclusion of data scarcity for CAS 852180-70-2.

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## References

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